

physical and chemical properties of Tetrabutylammonium trifluoromethanesulfonate

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Compound of Interest

Compound Name:	Tetrabutylammonium Trifluoromethanesulfonate
Cat. No.:	B1273034

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An In-depth Technical Guide to Tetrabutylammonium Trifluoromethanesulfonate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tetrabutylammonium trifluoromethanesulfonate, often abbreviated as TBATf, is a quaternary ammonium salt with significant applications in various fields of chemical research and development. Its unique combination of a bulky, lipophilic cation (tetrabutylammonium) and a non-coordinating, stable anion (trifluoromethanesulfonate) imparts desirable properties, making it a versatile reagent, particularly in organic synthesis and electrochemistry. This guide provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols for its synthesis and application, and a summary of its key characteristics.

Core Physical and Chemical Properties

Tetrabutylammonium trifluoromethanesulfonate is a white to off-white crystalline powder.^[1] ^[2] It is known to be hygroscopic and should be stored under an inert atmosphere.^[1]

Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	$C_{17}H_{36}F_3NO_3S$	[1] [2]
Molecular Weight	391.53 g/mol	[1] [2]
Melting Point	110-114 °C	[1]
Boiling Point	Decomposes before boiling	Inferred from lack of data
Appearance	White to off-white crystalline powder	[1] [2]
Solubility	Soluble in polar organic solvents such as methanol and ethanol.	[3]
Stability	Stable at room temperature, but may decompose in the presence of heat.	[3]

Experimental Protocols

Synthesis of Tetrabutylammonium Trifluoromethanesulfonate

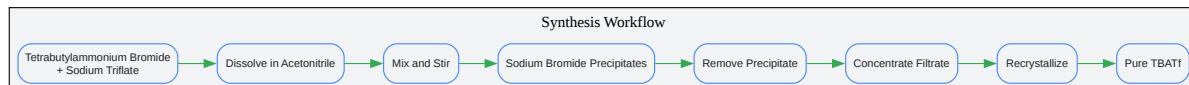
A general method for the synthesis of **tetrabutylammonium trifluoromethanesulfonate** involves a salt metathesis reaction.[\[4\]](#) This procedure provides a foundational understanding of its preparation.

Materials:

- Tetrabutylammonium bromide (TBAB)
- A trifluoromethanesulfonate salt (e.g., sodium trifluoromethanesulfonate)
- Suitable solvent (e.g., acetonitrile)

Procedure:

- Reactant Preparation: Dissolve equimolar amounts of tetrabutylammonium bromide and sodium trifluoromethanesulfonate in a minimal amount of a suitable solvent, such as acetonitrile, in separate flasks.
- Reaction: Slowly add the sodium trifluoromethanesulfonate solution to the stirred solution of tetrabutylammonium bromide at room temperature.
- Precipitation: The less soluble inorganic salt (sodium bromide) will precipitate out of the solution.
- Filtration: Remove the precipitated sodium bromide by vacuum filtration.
- Isolation: Concentrate the filtrate under reduced pressure to crystallize the crude **tetrabutylammonium trifluoromethanesulfonate**.
- Purification: The crude product can be further purified by recrystallization from an appropriate solvent system (e.g., ethyl acetate/hexane) to yield the final product.
- Drying: Dry the purified crystals under vacuum to remove any residual solvent.



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Synthesis workflow for **Tetrabutylammonium trifluoromethanesulfonate**.

Application as a Phase-Transfer Catalyst: N-Alkylation of Imides

Tetrabutylammonium trifluoromethanesulfonate is an effective phase-transfer catalyst, facilitating reactions between reactants in immiscible phases.^[1] A representative application is the N-alkylation of imides, a crucial transformation in organic synthesis. The following protocol is adapted from a procedure using a similar tetrabutylammonium salt.^[5]

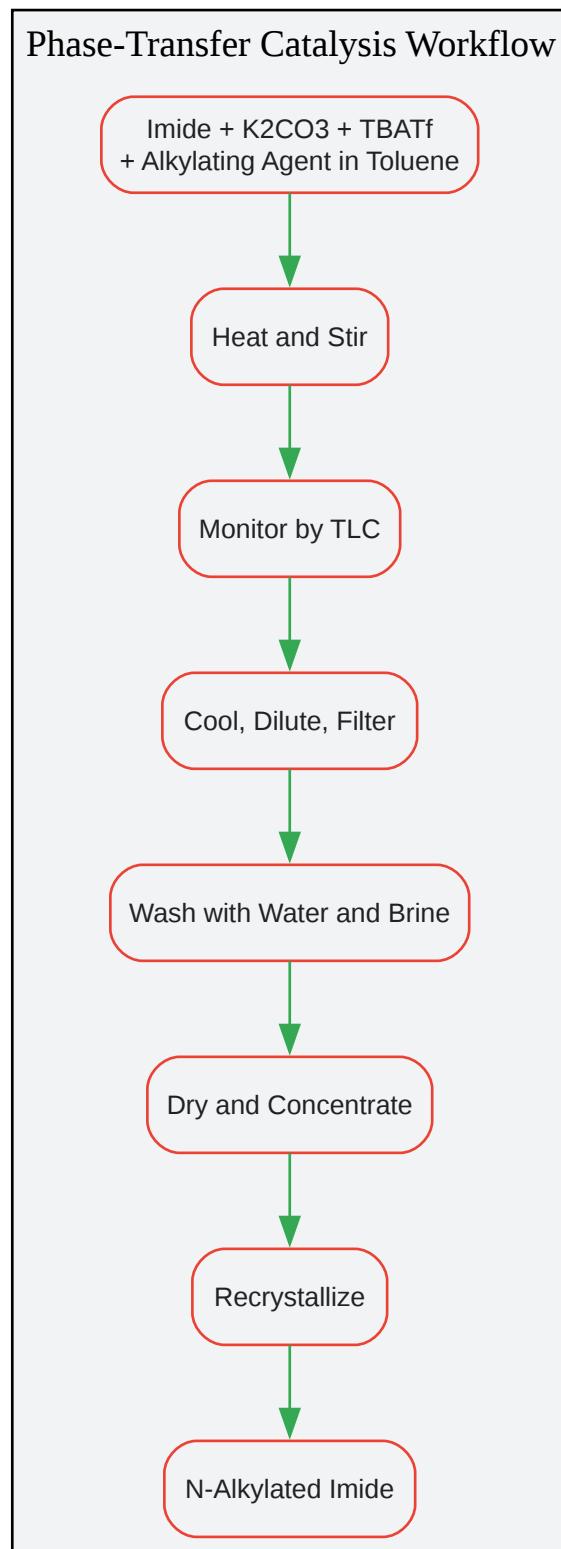
Materials:

- Imide (e.g., Phthalimide)
- Alkylating agent (e.g., Benzyl bromide)
- **Tetrabutylammonium trifluoromethanesulfonate (TBATf)**
- Anhydrous potassium carbonate (K_2CO_3)
- Toluene
- Ethyl acetate
- Water
- Brine
- Anhydrous sodium sulfate

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine the imide (1.0 eq.), anhydrous potassium carbonate (2.0 eq.), and **tetrabutylammonium trifluoromethanesulfonate (0.05 eq.)** in toluene.
- Addition of Alkylating Agent: Add the alkylating agent (1.2 eq.) to the reaction mixture.
- Reaction Conditions: Heat the mixture to 80-100 °C with vigorous stirring.
- Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC).
- Work-up: Once the reaction is complete, cool the mixture to room temperature. Dilute with ethyl acetate and filter to remove the inorganic salts.
- Extraction: Wash the organic layer sequentially with water and brine.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

- Purification: Purify the crude product by recrystallization from a suitable solvent (e.g., ethanol) to yield the pure N-alkylated imide.



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Experimental workflow for N-alkylation using TBATf.

Chemical Reactivity and Stability

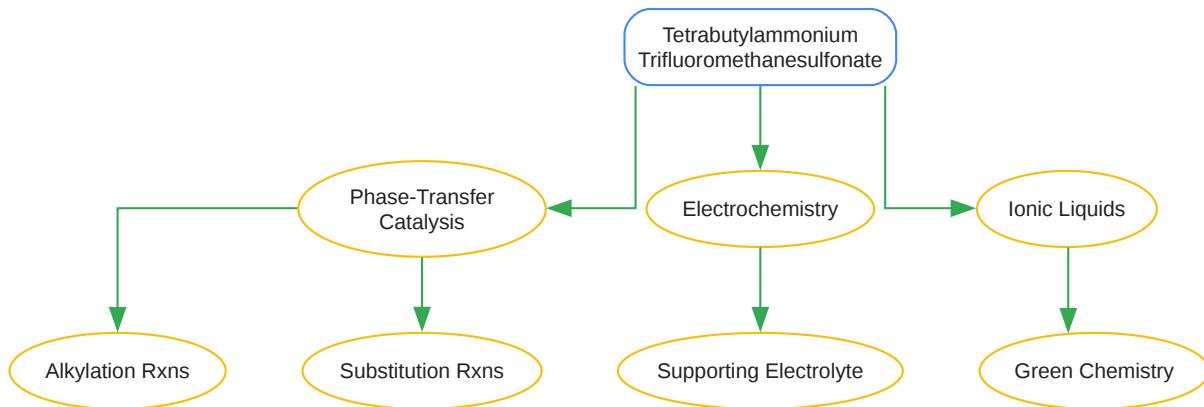
Tetrabutylammonium trifluoromethanesulfonate is a stable compound under normal laboratory conditions.^[3] It is incompatible with strong oxidizing agents. Upon decomposition, it may produce hazardous substances including carbon oxides, nitrogen oxides, sulfur oxides, and hydrogen fluoride.

The trifluoromethanesulfonate anion is a very weak base, making it a non-nucleophilic counterion. This property is crucial for its application in catalysis, as it does not interfere with the desired chemical transformations. The tetrabutylammonium cation, with its four butyl chains, provides excellent solubility in a wide range of organic solvents.^[1]

Applications in Research and Drug Development

The unique properties of **tetrabutylammonium trifluoromethanesulfonate** make it a valuable tool for researchers and professionals in drug development and other areas of chemical science.

- Phase-Transfer Catalysis: As demonstrated, it is a highly effective phase-transfer catalyst, enabling a variety of organic reactions, such as alkylations, substitutions, and eliminations, to be carried out under mild conditions with high yields.^[6]
- Electrochemistry: It is frequently used as a supporting electrolyte in non-aqueous electrochemistry due to its high ionic conductivity and wide electrochemical window. This is particularly relevant in the development of batteries and other energy storage devices.
- Ionic Liquids: Its properties are also leveraged in the formulation of ionic liquids, which are salts that are liquid at or near room temperature and have a wide range of applications as solvents and catalysts in green chemistry.



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Key application areas of TBATf.

Conclusion

Tetrabutylammonium trifluoromethanesulfonate is a versatile and powerful reagent with a well-defined set of physical and chemical properties. Its efficacy as a phase-transfer catalyst and its utility in electrochemical applications make it an indispensable tool in modern chemical research and development. The experimental protocols provided in this guide offer a practical foundation for its synthesis and application, enabling scientists to leverage its unique characteristics in their work. As the demand for efficient and environmentally benign chemical processes grows, the importance of reagents like **tetrabutylammonium trifluoromethanesulfonate** is set to increase.

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